

Application Notes and Protocols for Sensor Creation Using NOPO® SWCNTs

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Compound of Interest

Compound Name: NOPO

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the fabrication and functionalization of high-performance sensors utilizing Single-Walled Carbon Nanotubes (SWCNTs) from **NoPo** Nanotechnologies. The unique properties of **NoPo**® HiPCO® SWCNTs, including their small diameter (0.8 to 1.2 nm) and high purity, make them exceptional candidates for developing sensitive and selective chemiresistive and fluorescent biosensors.^[1]
^[2]

Overview of NOPO® SWCNTs for Sensing Applications

NoPo Nanotechnologies employs a proprietary HiPCO® (High-Pressure Carbon Monoxide) process to synthesize SWCNTs with a narrow diameter distribution and a high proportion of semiconducting nanotubes.^[2] These characteristics are advantageous for sensor applications, as the electronic and optical properties of SWCNTs are highly sensitive to their local environment.^[3] Functionalization of these SWCNTs allows for the creation of sensors tailored to detect a wide range of analytes, from gases and volatile organic compounds (VOCs) to biomolecules.^{[3][4]}

Key Properties of **NOPO**® HiPCO® SWCNTs:

Property	Value	Reference
Individual SWCNT Diameter	~0.6 – 1.2 nm	[1]
Average Diameter	~0.8 nm	[5]
Carbonaceous Purity	~85% (as-produced)	[5]
G/D Ratio	24	[5]
Morphology	Dry fibrous powder of nanotubes bundled into ropes	[1]

Experimental Protocols

Protocol for Non-Covalent Functionalization of NOPO® SWCNTs for Biosensors

This protocol describes a general method for the non-covalent functionalization of SWCNTs using polymers or biomolecules, which preserves the intrinsic electronic and optical properties of the nanotubes.[4][6] This is a crucial step for imparting selectivity to the sensor.

Materials:

- **NOPO®** HiPCO® SWCNTs
- Dispersing agent (e.g., single-stranded DNA (ssDNA), chitosan, or a specific polymer)
- Deionized (DI) water or appropriate buffer solution
- Probe-tip sonicator
- High-speed centrifuge

Procedure:

- Dispersion Preparation: Add a small amount of **NOPO®** SWCNTs (e.g., 1 mg) to a solution containing the dispersing agent (e.g., 2 mg/mL of ssDNA in 1 mL of DI water).

- **Sonication:** Sonicate the mixture using a probe-tip sonicator. It is crucial to keep the sample on ice to prevent overheating, which can damage the SWCNTs and the functionalizing molecules. Sonication helps to exfoliate the SWCNT bundles into individual nanotubes.[6]
- **Centrifugation:** Centrifuge the sonicated dispersion at high speed (e.g., 16,000 g) for at least 1 hour. This step removes bundled SWCNTs and other impurities.
- **Supernatant Collection:** Carefully collect the supernatant, which contains the well-dispersed, functionalized SWCNTs.
- **Characterization (Optional but Recommended):** Characterize the dispersion using UV-Vis-NIR spectroscopy to confirm the successful dispersion and functionalization of the SWCNTs. The spectrum should show characteristic peaks corresponding to the electronic transitions of individual SWCNTs.

Protocol for Fabrication of a Chemiresistive Gas Sensor

This protocol outlines the steps to create a chemiresistive sensor, where the electrical resistance of the SWCNT network changes upon exposure to a target analyte.

Materials:

- Functionalized **NOPO®** SWCNT dispersion (from Protocol 2.1)
- Substrate with pre-patterned electrodes (e.g., Si/SiO₂ with gold electrodes)
- Spin coater or micropipette
- Annealing furnace or hot plate

Procedure:

- **Substrate Cleaning:** Thoroughly clean the substrate with acetone, isopropanol, and DI water, followed by drying with a stream of nitrogen.
- **SWCNT Deposition:** Deposit the functionalized SWCNT dispersion onto the substrate.

- Drop-casting: Use a micropipette to carefully drop-cast the SWCNT solution onto the area between the electrodes.
- Spin-coating: For a more uniform film, use a spin coater. Dispense the SWCNT solution onto the substrate and spin at a desired speed (e.g., 3000 rpm) for a set time (e.g., 60 seconds).
- Drying: Gently dry the substrate to remove the solvent. This can be done at room temperature or on a hot plate at a low temperature (e.g., 60°C).
- Annealing: Anneal the device at a moderate temperature (e.g., 150-200°C) in an inert atmosphere (e.g., argon or nitrogen) to improve the electrical contact between the SWCNTs and the electrodes.
- Sensor Testing: The fabricated sensor is now ready for testing. The change in resistance is measured upon exposure to the target gas.

Quantitative Data Summary

The performance of SWCNT-based sensors is evaluated based on several key parameters. The following tables summarize representative data from the literature for different types of sensors.

Table 1: Performance of SWCNT-Based Gas Sensors

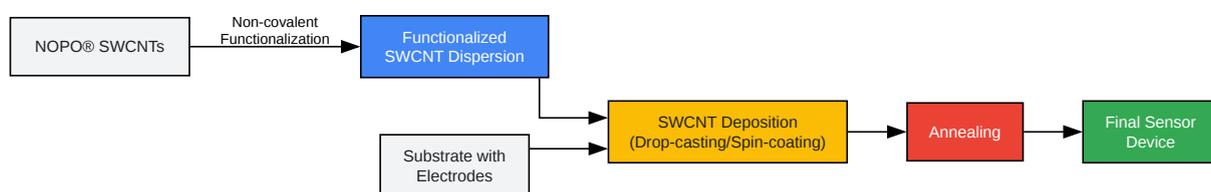
Analyte	Functionalization	Sensor Type	Limit of Detection (LOD)	Sensitivity/Response	Reference
NH ₃	SWCNT-Pt heterojunctions	Chemiresistive	< 30 ppb	~11% response to 135 ppm	[7]
NO ₂	Nitrogen-doped SWCNTs	Chemiresistive	500 ppb	Higher responsivity than pure SWCNTs	[8]
Volatile Organic Compounds (VOCs)	Metalloporphyrins	Chemiresistive Array	ppm levels	Successful classification of 5 VOC categories with 98% accuracy	[9]
Acetone, THF, DMMP	Small molecule selectors	Chemiresistive	ppm levels	Varies with SWCNT:selector ratio	[10]

Table 2: Performance of SWCNT-Based Biosensors

Analyte	Functionalization	Sensor Type	Limit of Detection (LOD)	Sensitivity/Response	Reference
Glucose	Dextran/Conc anavalin A	Chemiresistive	Picomolar (pM)	Significant conductance change	[11]
Serotonin	ssDNA (evolved)	Fluorescent	0.1 μM	$\Delta F/F_0 = 3.765$	[12]
Cholinesterase	(GT) ₁₅ -DNA	Fluorescent	0.38 U L ⁻¹ (for AChE)	Fluorescence intensity increase	[13]
Cholinesterase	(T) ₃₀ -DNA	Fluorescent	0.02 U L ⁻¹ (for AChE)	Fluorescence intensity increase	[13]

Visualizations

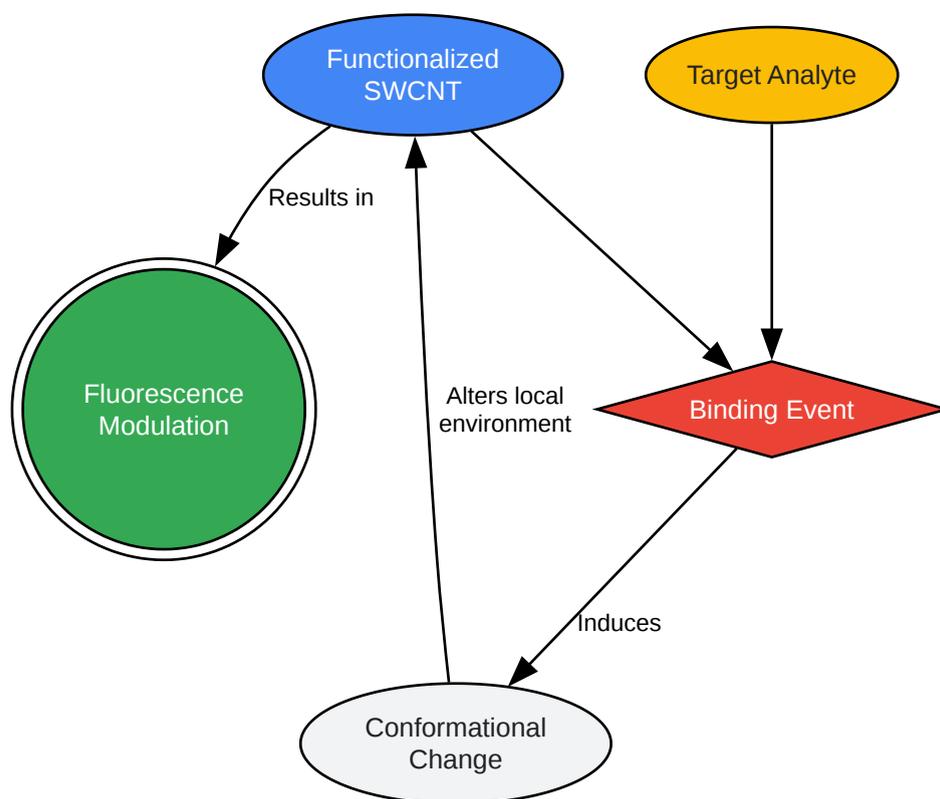
Experimental Workflow for Chemiresistive Sensor Fabrication



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Caption: Workflow for fabricating a chemiresistive sensor.

Signaling Pathway for a Fluorescent SWCNT Biosensor



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Caption: Analyte detection by a fluorescent SWCNT sensor.

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